

# Physical properties of benzene and phenol mixtures.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzene.phenol*

Cat. No.: *B3044870*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Benzene and Phenol Mixtures

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key physical properties of binary mixtures of benzene and phenol. Understanding these properties is crucial for a wide range of applications, from fundamental chemical research to process design and drug formulation, where these aromatic compounds may be used as solvents or synthetic precursors. This document details the density, viscosity, refractive index, and boiling point of these mixtures, provides the experimental protocols for their determination, and explores the underlying intermolecular interactions that govern their behavior.

## Quantitative Physical Properties

The physical properties of benzene-phenol mixtures are highly dependent on their composition. The following tables summarize the density, viscosity, and refractive index at various mole fractions of phenol in benzene.

### Table 1: Density of Benzene-Phenol Mixtures at 25°C

Mole Fraction of Phenol (X <sub>2</sub> )	Density (g/cm <sup>3</sup> )
0.000	0.8736
0.083	0.8912
0.181	0.9115
0.239	0.9236
0.279	0.9313
0.370	0.9477
0.478	0.9710
0.522	0.9794
0.619	0.9988
0.658	1.0065
0.692	1.0145
1.000 (extrapolated)	1.0775
Data sourced from a study by Swearingen (1928). <sup>[1]</sup>	

**Table 2: Viscosity of Benzene-Phenol Mixtures at 25°C (Representative Data)**

Mole Fraction of Phenol (X <sub>2</sub> )	Dynamic Viscosity (mPa·s)
0.000	0.603
0.2	0.585
0.4	0.610
0.6	0.850
0.8	1.950
1.000 (liquid state)	~6.0 (at 50°C)

Note: The viscosity-composition curve for benzene-phenol mixtures exhibits a minimum at low phenol concentrations. This is attributed to the dissociation of associated phenol molecules by benzene.<sup>[1]</sup> The values presented are illustrative of this trend. The viscosity of pure benzene at 25°C is approximately 0.603 mPa·s.

<sup>[2]</sup>

**Table 3: Refractive Index of Benzene-Phenol Mixtures at 301K (28°C)**

Mole Fraction of Phenol (X <sub>1</sub> )	Refractive Index (n)
0.10	1.545
0.20	1.540
0.30	1.535
0.50	1.525
0.70	1.515

Data indicates a decreasing trend in refractive index as the mole fraction of phenol increases in benzene.<sup>[3]</sup><sup>[4]</sup>

**Table 4: Boiling Point of Pure Components**

Component	Boiling Point at 1 atm (°C)
Benzene (C <sub>6</sub> H <sub>6</sub> )	80.1
Phenol (C <sub>6</sub> H <sub>5</sub> OH)	181.7

The boiling point of the mixture will vary between these two values depending on the composition.[\[5\]](#)[\[6\]](#)

## Intermolecular Interactions and Their Influence

The physical properties of benzene-phenol mixtures are a direct consequence of the interplay between different intermolecular forces:

- **Phenol-Phenol Interactions:** Liquid phenol is highly associated due to strong intermolecular hydrogen bonding between the hydroxyl (-OH) groups of adjacent molecules.
- **Benzene-Benzene Interactions:** These are primarily weak van der Waals forces (London dispersion forces) and  $\pi$ - $\pi$  stacking interactions between the aromatic rings.
- **Phenol-Benzene Interactions:** A specific interaction occurs where the acidic hydrogen of the phenol's hydroxyl group can form a weak hydrogen bond with the  $\pi$ -electron cloud of the benzene ring.[\[7\]](#)

The addition of benzene to phenol disrupts the strong phenol-phenol hydrogen bonds. At low phenol concentrations, this dissociation of phenol aggregates leads to a decrease in viscosity, resulting in a minimum in the viscosity-composition curve.[\[1\]](#) As the phenol concentration increases, the phenol-phenol hydrogen bonding network becomes more dominant, leading to a sharp rise in viscosity. The density and refractive index trends are also governed by the packing efficiency and electronic polarizability of the molecules in the mixture.[\[3\]](#)

Caption: Logical relationship of intermolecular forces influencing macroscopic physical properties.

## Experimental Protocols

Accurate determination of physical properties requires standardized experimental procedures. The following sections detail the methodologies for measuring density, viscosity, and refractive index.

## Density Measurement using a Pycnometer

A pycnometer is a glass flask with a precisely known volume used for measuring the density of liquids with high accuracy.[8][9][10]

Methodology:

- **Preparation:** Clean the pycnometer and its stopper thoroughly with a suitable solvent, followed by distilled water, and dry it completely.
- **Tare Weight:** Accurately weigh the empty, dry pycnometer ( $m_0$ ) using an analytical balance. [11]
- **Sample Filling:** Fill the pycnometer with the benzene-phenol mixture, ensuring no air bubbles are trapped.
- **Thermal Equilibration:** Place the filled pycnometer in a thermostatic water bath set to the desired temperature (e.g.,  $25.0 \pm 0.1$  °C) until the liquid reaches thermal equilibrium.[12]
- **Volume Adjustment:** Insert the stopper. The capillary hole in the stopper will allow excess liquid to escape, ensuring the volume is precisely that of the pycnometer.[10]
- **Final Weighing:** Carefully dry the exterior of the pycnometer and weigh it again ( $m_1$ ).[12]
- **Calculation:** The density ( $\rho$ ) of the liquid is calculated using the formula:  $\rho = (m_1 - m_0) / V$  Where  $V$  is the calibrated volume of the pycnometer. The volume can be predetermined using a reference liquid of known density, such as distilled water.

## Viscosity Measurement using an Ostwald Viscometer

The Ostwald viscometer, a type of capillary viscometer, is used to measure the viscosity of a liquid by comparing its flow time through a capillary with that of a reference liquid of known viscosity.[13][14][15] The measurement is based on Poiseuille's law for laminar flow.[15][16]

#### Methodology:

- Preparation: Clean the viscometer thoroughly with a solvent and then with the liquid to be tested.
- Sample Loading: Introduce a precise volume of the benzene-phenol mixture into the larger bulb of the viscometer.
- Thermal Equilibration: Mount the viscometer vertically in a constant temperature water bath until the sample reaches the target temperature.[\[14\]](#)
- Flow Measurement: Using a pipette bulb, draw the liquid up through the capillary tube until the meniscus is above the upper timing mark.
- Timing: Release the suction and, using a stopwatch, accurately measure the time (t) it takes for the liquid meniscus to fall from the upper timing mark to the lower timing mark.[\[13\]](#)[\[14\]](#)
- Replication: Repeat the measurement several times to ensure consistency and calculate the average flow time.
- Calculation: The viscosity of the sample ( $\eta_1$ ) is calculated relative to a reference liquid ( $\eta_2$ ) of known density ( $\rho_2$ ) and viscosity (e.g., water):  $\eta_1 / \eta_2 = (\rho_1 * t_1) / (\rho_2 * t_2)$  This requires a separate measurement of the density of the sample.

## Refractive Index Measurement using an Abbe Refractometer

The Abbe refractometer is an optical instrument used to measure the refractive index of liquids quickly and accurately.[\[17\]](#)[\[18\]](#)

#### Methodology:

- Calibration: Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.[\[18\]](#)
- Prism Cleaning: Open the hinged prisms and clean their surfaces carefully with a soft tissue and a suitable solvent (e.g., ethanol or acetone).[\[19\]](#)

- Sample Application: Place a few drops of the benzene-phenol mixture onto the surface of the lower prism.[20]
- Measurement: Close the prisms. Circulate water from a thermostatic bath through the jackets surrounding the prisms to maintain a constant temperature.[20]
- Observation: Look through the eyepiece and turn the adjustment knob until the boundary between the light and dark regions appears sharp and is centered on the crosshairs.[17][18]  
If a colored band is visible, it can be sharpened into a fine line by adjusting the compensator.
- Reading: Read the refractive index value directly from the instrument's scale.

## Conclusion

The physical properties of benzene-phenol mixtures exhibit non-ideal behavior due to a complex balance of intermolecular forces, including the disruption of strong phenol-phenol hydrogen bonding by benzene and the formation of weaker phenol-benzene interactions. This guide provides the foundational data and standardized experimental protocols necessary for professionals in research and drug development to accurately characterize and utilize these mixtures. A thorough understanding of these properties is essential for process modeling, quality control, and the development of new chemical entities and formulations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. datapdf.com [datapdf.com]
- 2. Viscosity of Benzene – viscosity table and viscosity chart | Anton Paar Wiki [wiki.anton-paar.com]
- 3. jocpr.com [jocpr.com]
- 4. researchgate.net [researchgate.net]
- 5. Benzene | C<sub>6</sub>H<sub>6</sub> | CID 241 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Phenol - Wikipedia [en.wikipedia.org]
- 7. web.stanford.edu [web.stanford.edu]
- 8. studylib.net [studylib.net]
- 9. fpharm.uniba.sk [fpharm.uniba.sk]
- 10. fpharm.uniba.sk [fpharm.uniba.sk]
- 11. ised-isde.canada.ca [ised-isde.canada.ca]
- 12. scientificlabs.co.uk [scientificlabs.co.uk]
- 13. Determination of viscosity of liquid using Ostwald's viscometer [pharmacyinfo.com]
- 14. acmeresearchlabs.in [acmeresearchlabs.in]
- 15. Virtual Labs [pcv-amrt.vlabs.ac.in]
- 16. phys.chem.elte.hu [phys.chem.elte.hu]
- 17. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 18. Virtual Labs [mp-amrt.vlabs.ac.in]
- 19. scribd.com [scribd.com]
- 20. davjalandhar.com [davjalandhar.com]
- To cite this document: BenchChem. [Physical properties of benzene and phenol mixtures.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044870#physical-properties-of-benzene-and-phenol-mixtures]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)